

Personal protective equipment for handling SARS-CoV-2-IN-23 disodium

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Compound of Interest

Compound Name: **SARS-CoV-2-IN-23 disodium**

Cat. No.: **B15564224**

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Essential Safety and Handling Guide for SARS-CoV-2-IN-23 Disodium

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **SARS-CoV-2-IN-23 disodium**. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound in a laboratory setting.

Compound Information and Storage

SARS-CoV-2-IN-23 (also known as GRL-0617) is an inhibitor of the SARS-CoV-2 papain-like protease (PLpro).^[1] Proper storage is critical to maintain its stability and efficacy.

Storage Condition	Duration
Powder at -20°C	3 years
In solvent at -80°C	1 year
Shipping	Ambient temperature or with blue ice

Data sourced from supplier information.^[1]

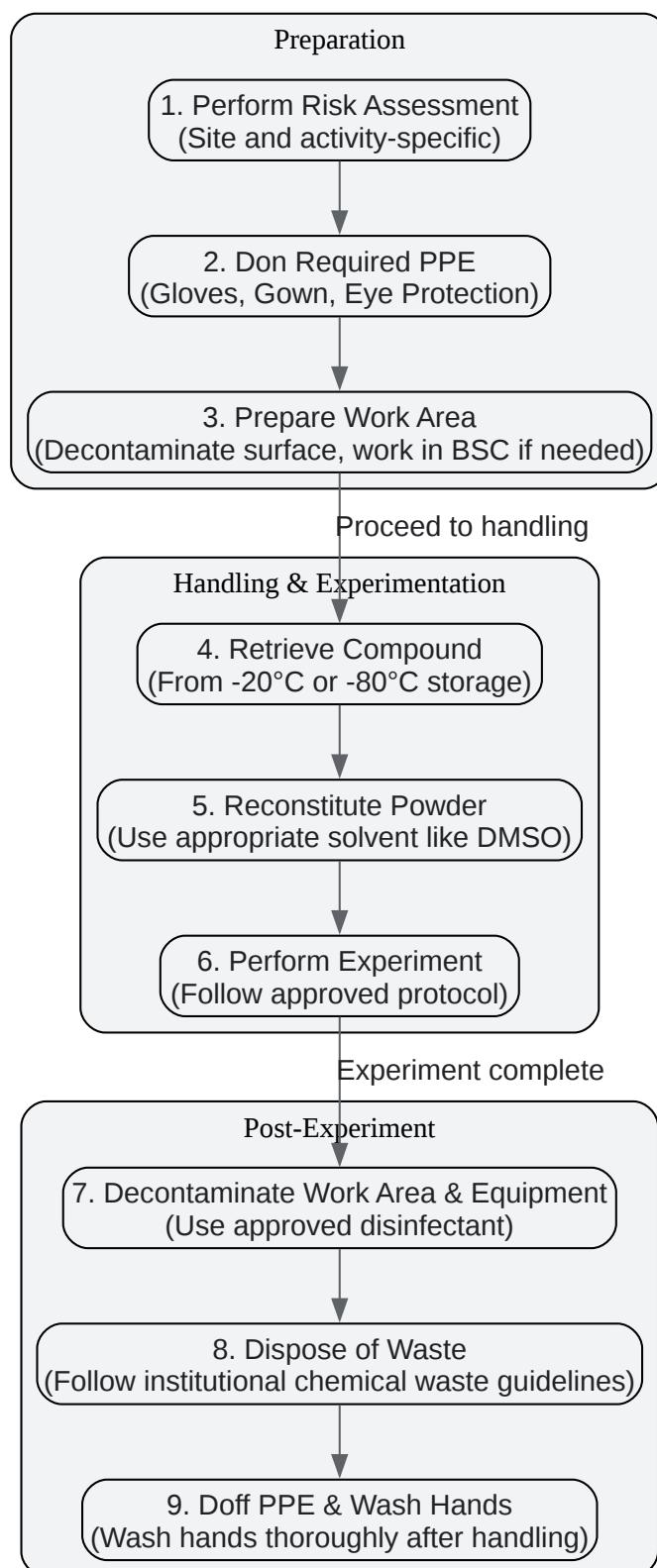
Personal Protective Equipment (PPE)

A risk assessment should be performed for all procedures involving this compound.[\[2\]](#) Based on general laboratory safety guidelines for handling potentially hazardous chemicals and research materials related to SARS-CoV-2, the following PPE is recommended as a minimum standard.[\[3\]](#)[\[4\]](#)

PPE Category	Specification
Hand Protection	Disposable, chemical-resistant gloves (e.g., nitrile). Change gloves immediately if contaminated.
Eye Protection	Safety glasses with side shields or goggles.
Body Protection	Laboratory coat or gown. Ensure it is clean and removed before leaving the laboratory area. [4]
Respiratory	Not generally required for handling small quantities in a well-ventilated area or safety cabinet. Use a certified respirator (e.g., N95) if aerosols may be generated. [2] [3]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow is crucial for safety and to prevent contamination.

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Caption: Standard workflow for handling **SARS-CoV-2-IN-23 disodium**.

Disposal Plan

All waste materials contaminated with **SARS-CoV-2-IN-23 disodium** must be considered chemical waste.

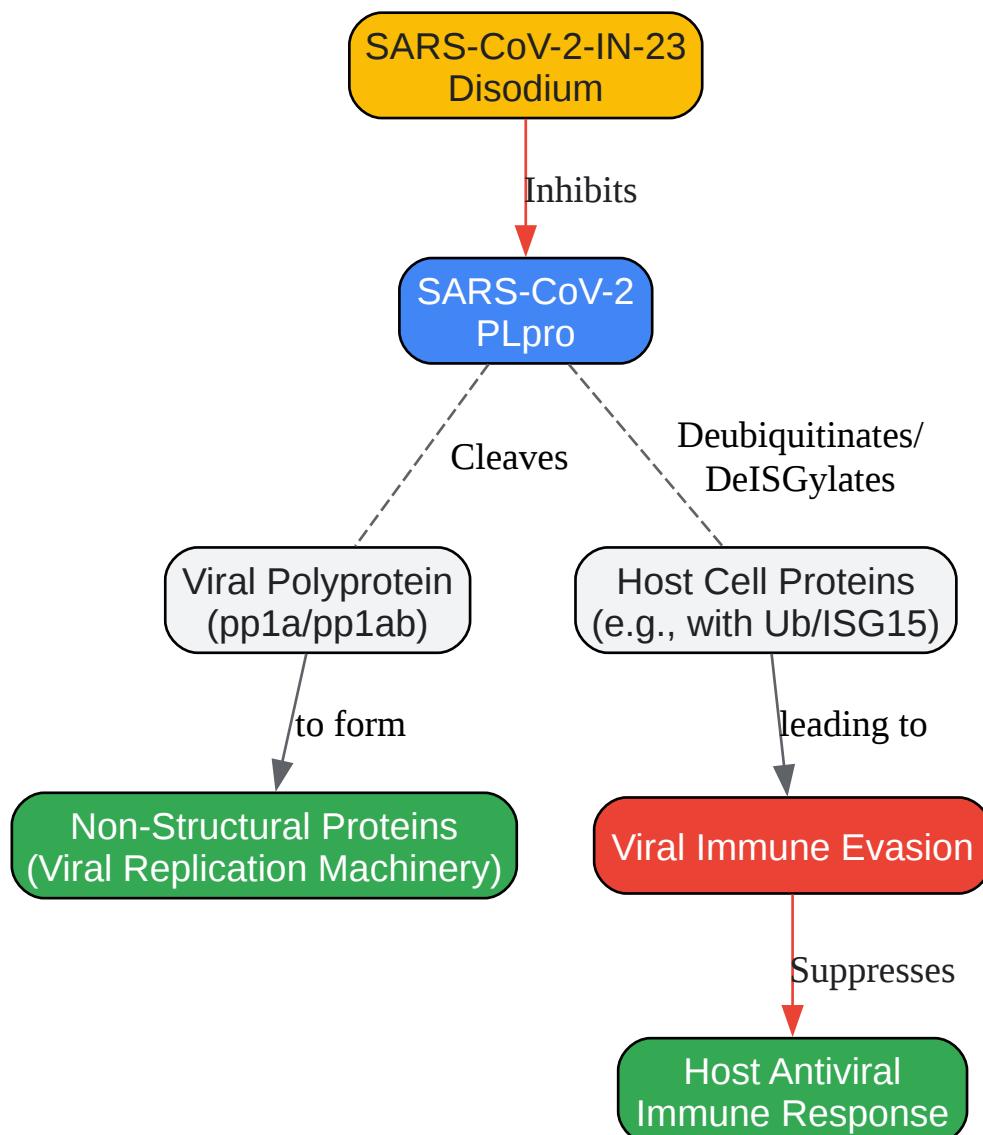
- Solid Waste: Contaminated consumables (e.g., pipette tips, tubes, gloves) should be collected in a designated, sealed chemical waste container.
- Liquid Waste: Unused solutions or solvent washes containing the compound should be collected in a labeled, sealed, and appropriate chemical waste container.
- Disposal Route: Dispose of all waste in accordance with local, state, and federal regulations for chemical waste. Do not dispose of down the drain or in regular trash.[\[5\]](#)

Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Wash out mouth with water and seek immediate medical attention.

Mechanism of Action: PLpro Inhibition

SARS-CoV-2-IN-23 functions by inhibiting the papain-like protease (PLpro) of the virus. This protease is critical for processing viral polyproteins and for stripping ubiquitin and ISG15 from host-cell proteins, which helps the virus evade the innate immune response. By inhibiting PLpro, the compound disrupts viral replication and helps restore the host's antiviral immune functions.



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Caption: Inhibition of SARS-CoV-2 PLpro by **SARS-CoV-2-IN-23 disodium**.

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